

# Technical Support Center: 5-ROX-SE Signal-to-Noise Ratio Optimization

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## Compound of Interest

Compound Name: 5-ROX-SE

Cat. No.: B15597528

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Welcome to the Technical Support Center for 5-Carboxy-X-Rhodamine, Succinimidyl Ester (**5-ROX-SE**). This resource is designed for researchers, scientists, and drug development professionals to provide comprehensive troubleshooting guides and frequently asked questions (FAQs) to help you improve the signal-to-noise ratio in your experiments involving **5-ROX-SE**.

## Frequently Asked Questions (FAQs)

**Q1:** What is **5-ROX-SE** and what are its primary applications?

**5-ROX-SE** is an amine-reactive fluorescent dye belonging to the rhodamine family. The succinimidyl ester (SE) moiety readily reacts with primary amino groups ( $-\text{NH}_2$ ) on molecules like proteins, peptides, and amine-modified oligonucleotides to form a stable covalent bond. Its bright fluorescence in the orange-red region of the spectrum makes it a popular choice for a variety of applications, including:

- Oligonucleotide labeling: For use in applications like real-time PCR (as a reference dye) and fluorescence *in situ* hybridization (FISH).
- Protein and antibody conjugation: For use in immunoassays, flow cytometry, and fluorescence microscopy.
- Automated DNA sequencing.

**Q2:** What are the key spectral properties of 5-ROX?

The spectral characteristics of 5-ROX are crucial for designing experiments and selecting appropriate instrument settings.

Property	Value	Reference
Excitation Maximum ( $\lambda_{\text{ex}}$ )	~570-580 nm	<a href="#">[1]</a>
Emission Maximum ( $\lambda_{\text{em}}$ )	~591-604 nm	<a href="#">[1]</a>
Molar Extinction Coefficient ( $\epsilon$ )	~93,000 $\text{cm}^{-1}\text{M}^{-1}$	<a href="#">[2]</a>

Q3: How should **5-ROX-SE** be stored?

Proper storage is critical to maintain the reactivity and fluorescence of **5-ROX-SE**.

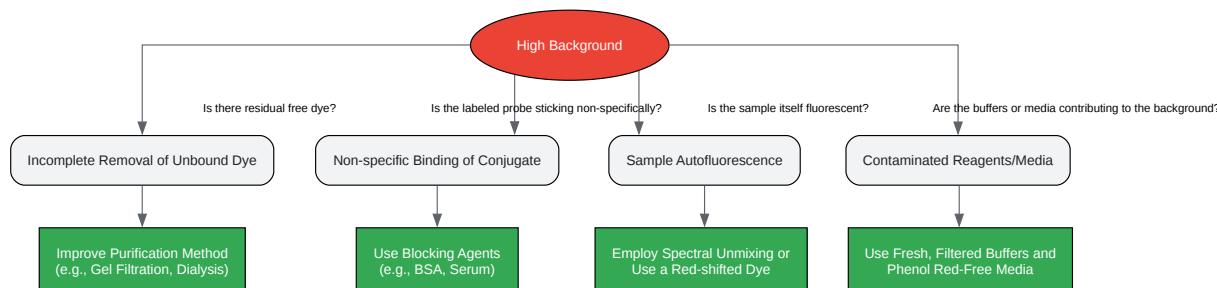
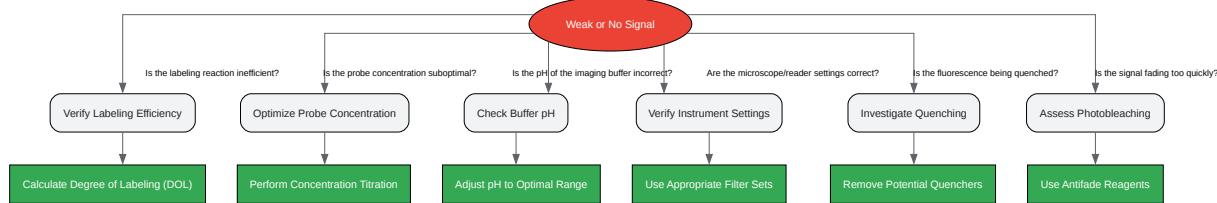
Condition	Recommendation	Reference
Long-term storage	Store at -20°C, desiccated and protected from light.	<a href="#">[3]</a>
Stock solutions (in DMSO or DMF)	Store at -20°C in small aliquots to avoid repeated freeze-thaw cycles.	<a href="#">[4]</a>

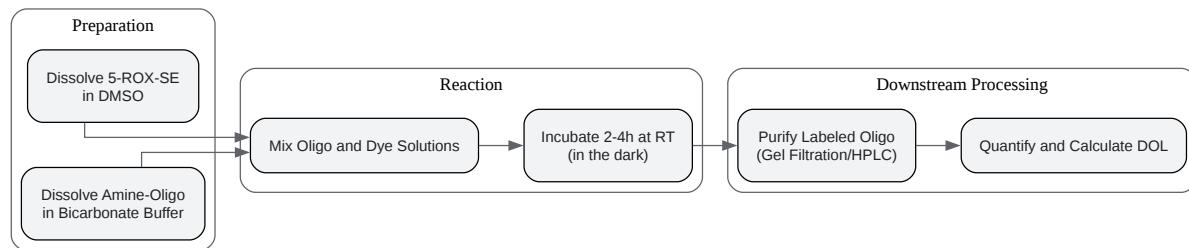
## Troubleshooting Guide

This guide addresses common issues encountered during experiments with **5-ROX-SE** that can lead to a poor signal-to-noise ratio.

### Problem 1: Weak or No Fluorescence Signal

A faint or undetectable signal is a common frustration. The following workflow can help diagnose the root cause.





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